

using 7-ketolithocholic methyl ester as a TGR5 modulator

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Compound of Interest

Compound Name: 7-ketolithocholic Methyl ester

Cat. No.: B8062945

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Application Note: **7-Ketolithocholic Methyl Ester** as a TGR5 Modulator

Abstract & Introduction

7-Ketolithocholic Methyl Ester (7-KLCA-ME) (CAS: 10538-59-7) is a lipophilic derivative of the secondary bile acid 7-ketolithocholic acid (7-KLCA). While Lithocholic Acid (LCA) is the most potent endogenous ligand for the G protein-coupled bile acid receptor 1 (GPBAR1/TGR5), 7-KLCA and its ester derivatives serve as critical chemical probes for elucidating Structure-Activity Relationships (SAR).

The methyl ester modification at the C-24 position significantly alters the physicochemical properties of the parent bile acid, enhancing cellular permeability compared to the free acid. Upon cellular entry or interaction with the transmembrane TGR5 binding pocket, 7-KLCA-ME modulates the G

s-signaling cascade, leading to intracellular cAMP accumulation and downstream effects such as GLP-1 secretion in enteroendocrine cells.

This guide provides a standardized framework for utilizing 7-KLCA-ME in in vitro pharmacological assays, focusing on solubility management, cAMP detection, and functional

validation against reference agonists like LCA and INT-777.

Chemical Properties & Handling

Proper handling is prerequisite to reproducible data. 7-KLCA-ME is highly lipophilic; aqueous precipitation is the most common cause of assay failure.

Property	Specification
	Methyl 3
IUPAC Name	-hydroxy-7-oxo-5 -cholan-24-oate
Common Name	7-Ketolithocholic Methyl Ester; Nutriacholic Acid Methyl Ester
CAS Number	10538-59-7
	C
Molecular Formula	H O
Molecular Weight	404.59 g/mol
Solubility	Soluble in DMSO (>50 mM), Ethanol, Chloroform. Insoluble in water.
Storage	Powder: -20°C (desiccated). DMSO Stock: -80°C (avoid freeze-thaw cycles).

Preparation of Stock Solutions:

- **Primary Stock (50 mM):** Dissolve 20.23 mg of 7-KLCA-ME in 1.0 mL of anhydrous DMSO. Vortex until completely clear.
- **Working Solutions:** Dilute the primary stock in assay buffer immediately before use. Do not store dilute aqueous solutions.

- Solvent Tolerance: Ensure the final DMSO concentration in the cell assay does not exceed 0.5% (v/v) to prevent non-specific cytotoxicity or membrane perturbation.

Mechanism of Action

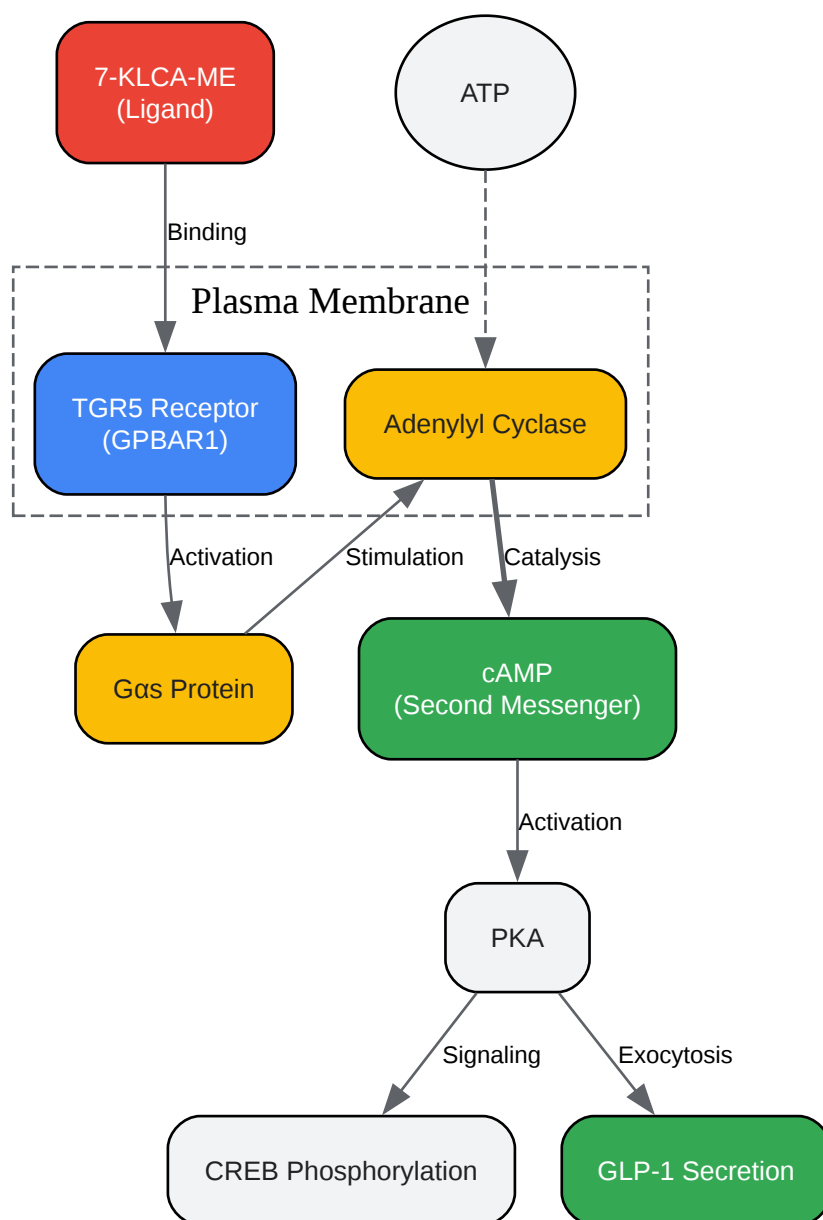
TGR5 is a G

s-coupled receptor.^[1] Binding of bile acid agonists like 7-KLCA-ME triggers the exchange of GDP for GTP on the G

s subunit, activating Adenylyl Cyclase (AC). This results in the conversion of ATP to cyclic AMP (cAMP), which activates Protein Kinase A (PKA) and Exchange Protein Directly Activated by cAMP (EPAC).

Key Pathway Nodes:

- TGR5 (GPBAR1): Membrane receptor target.^{[1][2][3]}
- G
- Gs: Transducer protein.
- Adenylyl Cyclase (AC): Effector enzyme.
- cAMP: Second messenger (Primary Assay Readout).
- GLP-1: Functional physiological output (Secondary Assay Readout).



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Figure 1: TGR5 signaling cascade activated by 7-KLCA-ME leading to cAMP production and GLP-1 release.

Protocol 1: TGR5 cAMP Accumulation Assay

This protocol uses a Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) or Homogeneous Time-Resolved Fluorescence (HTRF) platform to quantify intracellular cAMP.

Materials:

- Cells: CHO-K1 cells stably expressing human TGR5 (CHO-hTGR5) or NCI-H716 cells.
- Reagents: cAMP HTRF Kit (e.g., Cisbio/PerkinElmer), IBMX (Phosphodiesterase inhibitor).
- Buffer: HBSS + 20 mM HEPES, pH 7.4 + 0.1% BSA (Fatty acid-free).

Step-by-Step Methodology:

- Cell Preparation:
 - Harvest CHO-hTGR5 cells and resuspend in Assay Buffer at cells/mL.
 - Dispense 5 μ L (1,000 cells) per well into a white 384-well low-volume plate.
- Compound Treatment:
 - Prepare a 2x serial dilution of 7-KLCA-ME in Assay Buffer containing 1 mM IBMX.
 - Range: 100 μ M down to 1 nM (10-point curve).
 - Add 5 μ L of the 2x compound solution to the cells.
 - Controls:
 - Min Signal: Buffer + DMSO (0.5%).
 - Max Signal: Forskolin (10 μ M) or Lithocholic Acid (10 μ M).
 - Incubate for 30 minutes at Room Temperature (RT).
- Detection:
 - Add 5 μ L of cAMP-d2 conjugate (Acceptor).
 - Add 5 μ L of Anti-cAMP-Cryptate (Donor).
 - Incubate for 1 hour at RT in the dark.

- Readout & Analysis:
 - Read plate on an HTRF-compatible reader (Ex: 330nm, Em: 620nm & 665nm).
 - Calculate HTRF Ratio:
.
 - Plot dose-response curve (Log[Agonist] vs. Response) using a 4-parameter logistic fit to determine EC
.

Protocol 2: Functional GLP-1 Secretion Assay

To validate the physiological relevance of the TGR5 modulation, assess GLP-1 secretion in human enteroendocrine NCI-H716 cells.

Workflow Diagram:



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Figure 2: Experimental workflow for assessing GLP-1 secretion in NCI-H716 cells.

Methodology:

- Coating: Coat 96-well plates with Matrigel (1:100 dilution) to induce NCI-H716 adherence.
- Seeding: Plate

cells/well; incubate 48h.
- Starvation: Replace media with Krebs-Ringer Bicarbonate Buffer (KRB) + 0.2% BSA for 2 hours.

- Induction: Treat cells with 7-KLCA-ME (10 μ M and 50 μ M) in KRB buffer containing a DPP-IV inhibitor (to prevent GLP-1 degradation).
- Collection: Incubate for 2 hours at 37°C. Collect supernatant.
- ELISA: Quantify Active GLP-1 using a specific ELISA kit.

Validation & Troubleshooting

Self-Validating System Checks:

- Z'-Factor: Ensure the Z' factor for the cAMP assay is > 0.5 using Forskolin vs. DMSO controls.
- Reference Standard: Always run a parallel curve with Lithocholic Acid (LCA). 7-KLCA-ME should exhibit comparable or slightly lower potency but distinct lipophilicity-driven kinetics.
- Solubility Check: If the curve plateaus early or shows high variability at >50 μ M, visual inspection for precipitation is required.

Expected Results:

- LCA (Control): EC

~ 0.5 - 1.0 μ M.
- 7-KLCA-ME: Expected EC

in the low micromolar range (1.0 - 10 μ M).
- Specificity: Activity should be abolished in TGR5-knockdown cell lines.

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